An In-depth Technical Guide to the Safe Handling of 5-Hexynal

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Compound of Interest

Compound Name:	*5-Hexynal*
CAS No.:	*29329-03-1*
Cat. No.:	*B1336286*

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This guide provides comprehensive safety and handling precautions for **5-Hexynal** (CAS No. 29329-03-1), a bifunctional molecule containing both a terminal alkyne and an aldehyde functional group. Due to its chemical nature, **5-Hexynal** presents a unique combination of hazards that require strict adherence to safety protocols to minimize risks in a laboratory setting. This document outlines the known hazards, exposure controls, and handling procedures to ensure the safe use of this compound in research and development.

Hazard Identification and Classification

5-Hexynal is classified as a hazardous substance. The primary hazards are associated with its flammability, toxicity, and potential for forming explosive compounds. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for **5-Hexynal**[1]:

- H226: Flammable liquid and vapor[1]
- H302: Harmful if swallowed[1]

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- H312: Harmful in contact with skin[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H332: Harmful if inhaled[1]
- H335: May cause respiratory irritation[1]

Due to the presence of a terminal alkyne, **5-Hexynal** can form explosive metal acetylides when in contact with certain metals, such as copper, silver, and mercury[2].

Physical and Chemical Properties

Quantitative data for the physical and chemical properties of **5-Hexynal** is not consistently available. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C_6H_8O	[1][3][4][5][6]
Molecular Weight	96.13 g/mol	[1][4][6]
CAS Number	29329-03-1	[1][3][4][5]
Appearance	Colorless to pale yellow liquid (estimated)	[3]
Boiling Point	Not available	[6]
Melting Point	Not available	[6]
Density	Not available	[6]
Flash Point	18.8 °C (66.0 °F) (estimated for 5-Hexenal)	[3]
Solubility	No data available	

Toxicological Data

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Detailed toxicological studies for **5-Hexynal** are not readily available. The GHS hazard statements indicate that it is harmful through oral, dermal, and inhalation routes of exposure[1]. The irritant properties to the skin, eyes, and respiratory system necessitate the use of appropriate personal protective equipment.

Exposure Route	Hazard	GHS Classification
Oral	Harmful if swallowed	Acute toxicity, oral[1]
Dermal	Harmful in contact with skin, Causes skin irritation	Acute toxicity, dermal; Skin corrosion/irritation[1]
Inhalation	Harmful if inhaled, May cause respiratory irritation	Acute toxicity, inhalation; Specific target organ toxicity, single exposure[1]
Eye Contact	Causes serious eye irritation	Serious eye damage/eye irritation[1]

Experimental Protocols and Handling Precautions

Given the hazardous nature of **5-Hexynal**, all work should be conducted in a well-ventilated chemical fume hood. The following protocols are based on general best practices for handling flammable, toxic, and reactive aldehydes and terminal alkynes.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **5-Hexynal**.

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PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash-proof safety goggles and a full-face shield	Protects against splashes and potential explosions.
Hand Protection	Chemical-resistant gloves (Nitrile or Butyl rubber recommended)	Aldehydes can penetrate many glove materials; check manufacturer's compatibility data.
Body Protection	Flame-resistant lab coat worn fully buttoned	Protects against fire and chemical splashes.
Respiratory Protection	Use in a certified chemical fume hood is mandatory. For emergencies, a respirator with an appropriate organic vapor cartridge may be necessary.	Protects against inhalation of harmful vapors.

Engineering Controls

- Fume Hood: All manipulations of **5-Hexynal** must be performed in a certified chemical fume hood with adequate airflow.
- Ventilation: The laboratory should have a general ventilation system that prevents the accumulation of flammable vapors.
- Emergency Equipment: An eyewash station, safety shower, and fire extinguisher (Class B: for flammable liquids) must be readily accessible.

Safe Handling and Storage

- Storage: Store **5-Hexynal** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area designated for flammable liquids. Store away from heat, sparks, open flames, and strong oxidizing agents. Protect from light. To prevent oxidation and degradation, store under an inert atmosphere (e.g., argon or nitrogen)[2].
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and heavy metals or their salts (especially copper and silver) to prevent the formation of explosive

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acetylides[2].

- Dispensing: Use only non-sparking tools when handling. Ground and bond containers when transferring material to prevent static electricity buildup.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations. Contaminated materials should be treated as hazardous waste.

Emergency Procedures

Spills

- Evacuate: Immediately evacuate the area and alert others.
- Ventilate: Ensure the area is well-ventilated.
- Contain: If safe to do so, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Clean-up: Wearing appropriate PPE, carefully collect the absorbed material into a sealed container for hazardous waste disposal.
- Decontaminate: Decontaminate the spill area with a suitable solvent, followed by soap and water.

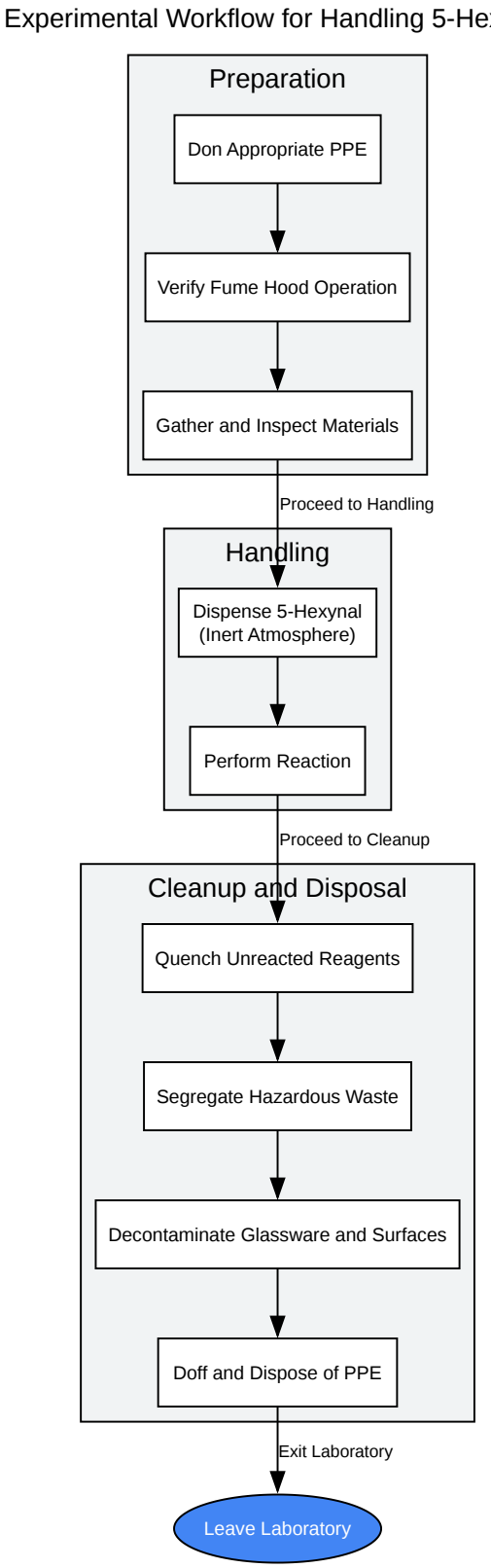
First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water. Seek immediate medical attention.

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Visualizations

Experimental Workflow for Handling **5-Hexynal**

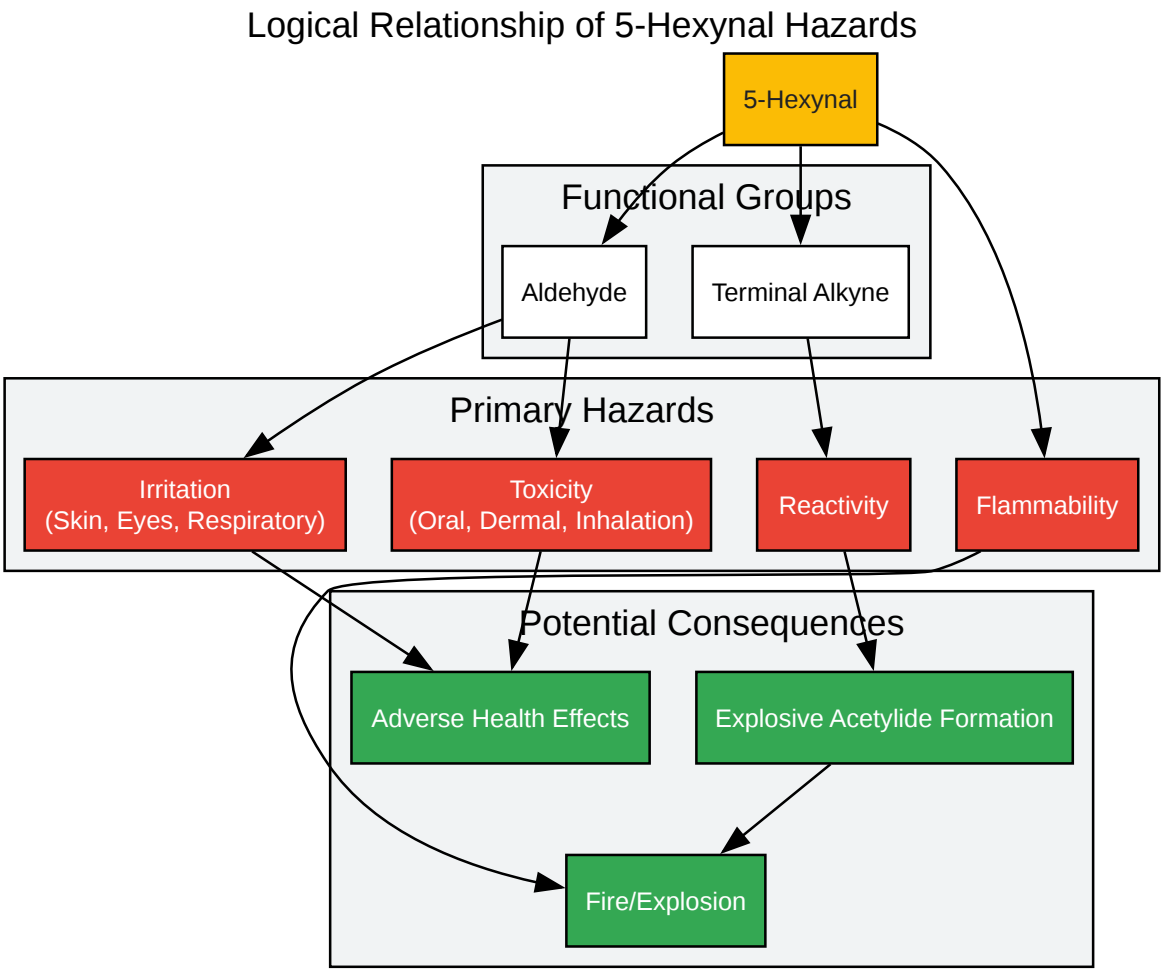


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Caption: A flowchart illustrating the key steps for safely handling **5-Hexynal** in a laboratory setting.

Logical Relationship of Hazards for **5-Hexynal**



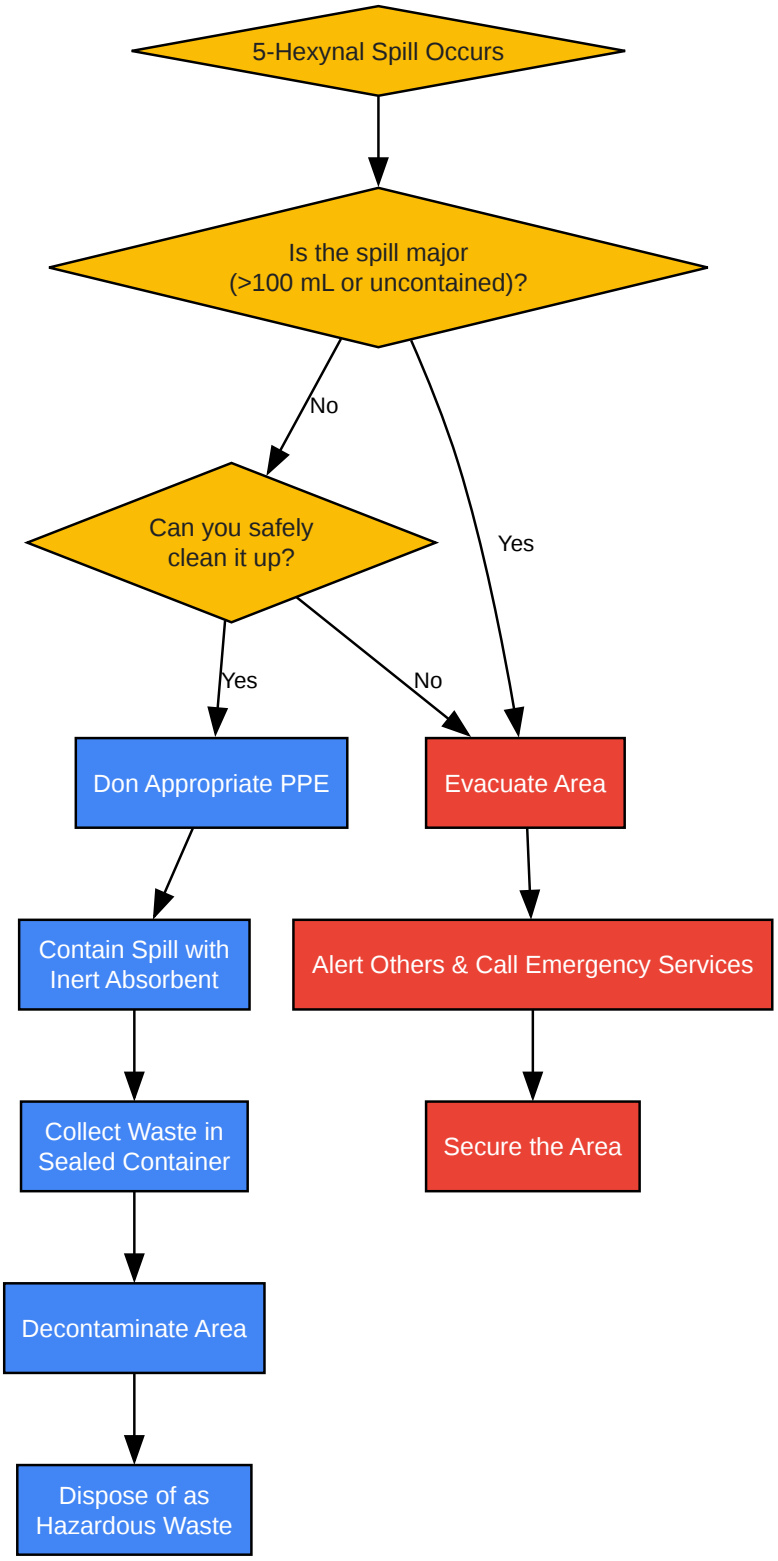
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Caption: A diagram showing the relationship between the functional groups of **5-Hexynal** and its associated hazards.

Emergency Response Decision Tree for a **5-Hexynal** Spill

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Emergency Response for 5-Hexynal Spill



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Caption: A decision tree outlining the appropriate response to a **5-Hexynal** spill in the laboratory.

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